

Comprehensive Impurity Profiling: Structural Elucidation and Analytical Characterization of Piperacillin Impurity 4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Piperacillin Impurity 4*

Cat. No.: *B13847590*

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Executive Summary

In the development and quality control of β -lactam antibiotics, impurity profiling is a critical regulatory requirement governed by ICH Q3A/Q3B guidelines. Piperacillin, a broad-spectrum ureidopenicillin often administered with tazobactam, is highly susceptible to hydrolytic degradation and polymerization. Among its degradants, **Piperacillin Impurity 4** represents a complex, high-molecular-weight polymeric artifact.

This technical whitepaper elucidates the exact molecular identity of **Piperacillin Impurity 4**, details its mechanistic formation pathway, and provides a self-validating analytical protocol for its isolation and quantification.

Structural Identity and Physicochemical Properties

A common point of ambiguity in pharmaceutical literature is the conflation of **Piperacillin Impurity 4** with Piperacillin EP Impurity D (N-Piperacillinyl Ampicillin). While Impurity D is the free-acid dimer of piperacillin and ampicillin, authoritative chemical reference standards strictly define **Piperacillin Impurity 4** as the ethyl ester of this dimer [1](#).

- Molecular Formula: $C_{41}H_{48}N_8O_{10}S_2$
- Molecular Weight: 877.02 g/mol
- Chemical Nomenclature: (2S,5R,6R)-ethyl 6-((R)-2-((2S,5R,6R)-6-((R)-2-(4-ethyl-2,3-dioxopiperazine-1-carboxamido)-2-phenylacetamido)-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxamido)-2-phenylacetamido)-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylate [2](#).

Quantitative Data Summary

To facilitate rapid analytical differentiation, the physicochemical properties of Piperacillin and its related key impurities are summarized below.

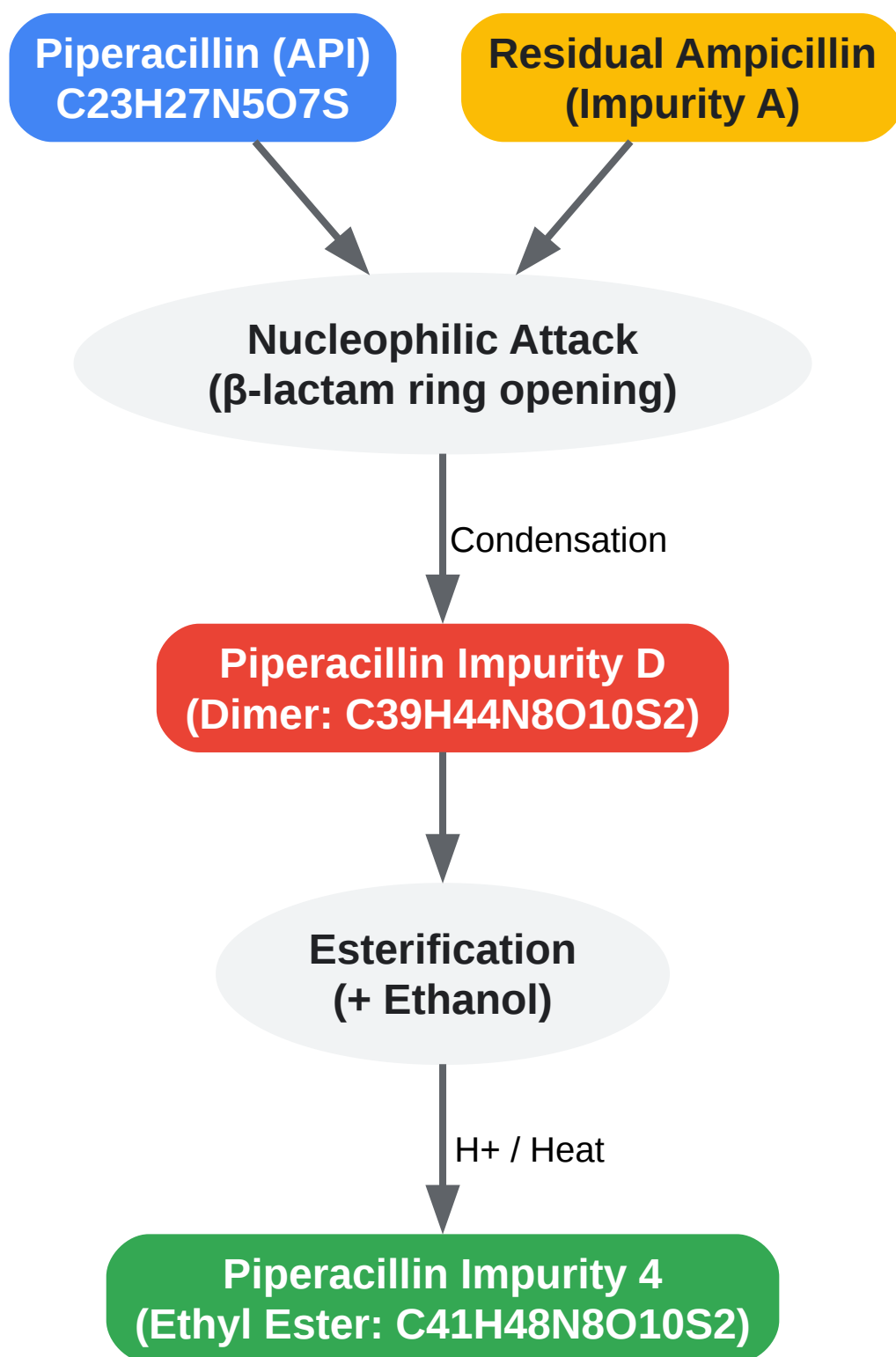
Compound	Molecular Formula	Molecular Weight (g/mol)	Structural Characteristic
Piperacillin (API)	$C_{23}H_{27}N_5O_7S$	517.55	Intact active pharmaceutical ingredient
Impurity A (Ampicillin)	$C_{16}H_{19}N_3O_4S$	349.40	Synthetic precursor / hydrolytic degradant
Impurity D (Dimer)	$C_{39}H_{44}N_8O_{10}S_2$	848.94	Free-acid dimer (Piperacillin + Ampicillin)
Impurity 4	$C_{41}H_{48}N_8O_{10}S_2$	877.02	Ethyl ester of the Impurity D dimer

Mechanistic Pathways of Impurity 4 Formation

To control an impurity, one must understand the causality of its formation. Piperacillin exerts its bactericidal activity by inhibiting cell wall synthesis, a function reliant on its highly reactive β -lactam ring [3](#). However, this same reactivity makes the API susceptible to nucleophilic attack during manufacturing and storage.

Step 1: Dimerization (Formation of Impurity D) Piperacillin is synthesized using ampicillin. If residual ampicillin (Impurity A) is present, its free primary amine acts as a nucleophile. It attacks the strained β -lactam carbonyl of an intact piperacillin molecule. This ring-opening condensation reaction yields the free-acid dimer, Piperacillin Impurity D.

Step 2: Esterification (Formation of Impurity 4) During downstream processing (e.g., crystallization or purification), ethanol is frequently used as an anti-solvent. Under mildly acidic conditions or thermal stress, the free carboxylic acid group on the thiazolidine ring of Impurity D undergoes esterification with ethanol, yielding the highly lipophilic **Piperacillin Impurity 4**.



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Fig 1. Mechanistic pathway of Piperacillin degradation leading to Impurity D and Impurity 4.

Self-Validating Analytical Protocol for Isolation and Quantification

Liquid chromatography coupled with mass spectrometry (LC-MS) is the gold standard for profiling complex pharmaceutical impurities [4](#). To ensure absolute trustworthiness and data integrity, the following LC-MS/MS workflow is designed as a self-validating system. It incorporates internal feedback loops to prevent the reporting of ambiguous data.

Reagents and Sample Preparation

- Diluent: Water:Acetonitrile (80:20, v/v). Causality: This ratio prevents the precipitation of the highly lipophilic Impurity 4 while maintaining the solubility of the polar API.
- Sample Concentration: 1.0 mg/mL of the Piperacillin API.

Chromatographic Separation (UHPLC)

- Column: C18, 150 mm × 4.6 mm, 3 µm particle size.
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient Program: 5% B to 85% B over 20 minutes.
 - Causality: Formic acid suppresses the ionization of carboxylic acid moieties, preventing peak tailing on the C18 stationary phase. The aggressive gradient to 85% organic is strictly required to elute Impurity 4, whose ethyl ester group significantly increases its retention factor () compared to the free-acid Impurity D.

Mass Spectrometric Detection (ESI-MS/MS)

- Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Causality: The 0.1% formic acid in the mobile phase acts as a proton source, maximizing the

yield.

- Targeted Transitions (MRM):

- Impurity 4:

877.3

349.1 (Ampicillin fragment).

- Impurity D:

849.3

349.1.

The Self-Validating Framework

To guarantee the reliability of this protocol, the sequence must execute the following logic gates:

- System Suitability Test (SST): Inject a resolution mixture containing Piperacillin, Impurity D, and Impurity 4.

- Validation Gate: The system must calculate a resolution (

)

between Impurity D and Impurity 4. If

, the run automatically aborts. This proves the column chemistry can successfully resolve the ester from the free acid.

- Dynamic Carryover Check (Orthogonal Validation): A blank diluent injection is programmed immediately after the highest concentration standard.

- Validation Gate: The Impurity 4 signal in the blank must be

of the specification limit, proving the lipophilic ester has not adsorbed to the injector needle or column frit.

Conclusion

Piperacillin Impurity 4 ($C_{41}H_{48}N_8O_{10}S_2$, MW 877.02) is a distinct, lipophilic degradant formed via the dimerization of piperacillin and ampicillin, followed by esterification with ethanol. By understanding the chemical causality behind its formation, analytical scientists can deploy targeted, self-validating LC-MS/MS protocols to ensure accurate quantification. Controlling this specific impurity is paramount for maintaining the safety, efficacy, and regulatory compliance of Piperacillin drug products.

References

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